

Proper Disposal of Endothall: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Endothall*

Cat. No.: *B106541*

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The proper disposal of **Endothall**, a potent herbicide and defoliant, is a critical component of laboratory safety and environmental responsibility. Due to its classification as an acutely hazardous substance, stringent regulations govern its handling and disposal. This guide provides essential procedural information for researchers, scientists, and drug development professionals to manage **Endothall** waste safely and in compliance with federal and state laws.

Key Safety Principle: **Endothall** and its associated wastes are classified as acutely hazardous. [1][2][3][4] In the United States, it is designated as a P-listed hazardous waste (P088) under the Resource Conservation and Recovery Act (RCRA). [5][6] Improper disposal of excess pesticide, spray mixture, or rinsate is a violation of Federal law. [1][3][4]

Step-by-Step Disposal Procedures

The primary methods for disposing of **Endothall** waste involve controlled incineration or transfer to a licensed chemical destruction facility. [7] Under no circumstances should **Endothall** or its containers be disposed of in sanitary sewers or waterways. [7][8][9]

1. Disposal of Unused or Excess **Endothall**:

- **Contact Professionals:** If waste cannot be disposed of by use according to label instructions, contact your State Pesticide or Environmental Control Agency, or the Hazardous Waste representative at the nearest EPA Regional Office for guidance. [1][2][10]

- Licensed Disposal: Arrange for the material to be transported to and disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.
[7]

2. Managing Spills:

- Wear Protective Equipment: Ensure appropriate personal protective equipment (PPE), including chemical-resistant gloves and eye protection, is worn before addressing a spill.[7]
[10]
- Containment: Prevent the spill from spreading and ensure it does not enter drains or water bodies.[7]
- Absorption: Cover the spill with an inert absorbent material such as sawdust, vermiculite, kitty litter, or sand.[2][7][10]
- Collection: Carefully sweep or scoop the absorbed material into a suitable, clearly labeled, and sealable container (e.g., a plastic garbage bag) for disposal.[7][10]
- Disposal: The collected contaminated material must be disposed of as acutely hazardous waste, following the same procedures as for unused **Endothall**. [8]

3. Empty Container Disposal: Properly decontaminated containers may be eligible for recycling or landfill disposal, depending on local regulations.

- Triple Rinsing: The standard procedure for decontaminating empty containers is to triple rinse them (or use an equivalent method like pressure rinsing).[1][7]
 - Empty the remaining contents into application equipment or a mix tank and allow it to drain for 10 seconds after the flow begins to drip.[1]
 - Fill the container approximately 1/4 full with water and securely replace the cap.[1]
 - Agitate the container vigorously. For larger containers, tip and roll it for at least 30 seconds to ensure all interior surfaces are rinsed.[1]

- Drain the rinsate into the application equipment or a designated collection system for later use or disposal as hazardous waste.[\[1\]](#)
- Repeat this rinsing procedure two more times.[\[1\]](#)
- Final Disposal: Once triple-rinsed, the container can be offered for recycling or reconditioning.[\[7\]](#) Alternatively, puncture the container to make it unusable for other purposes and dispose of it in a sanitary landfill, or by other procedures approved by state and local authorities.[\[1\]](#)[\[7\]](#)

Quantitative Data Summary

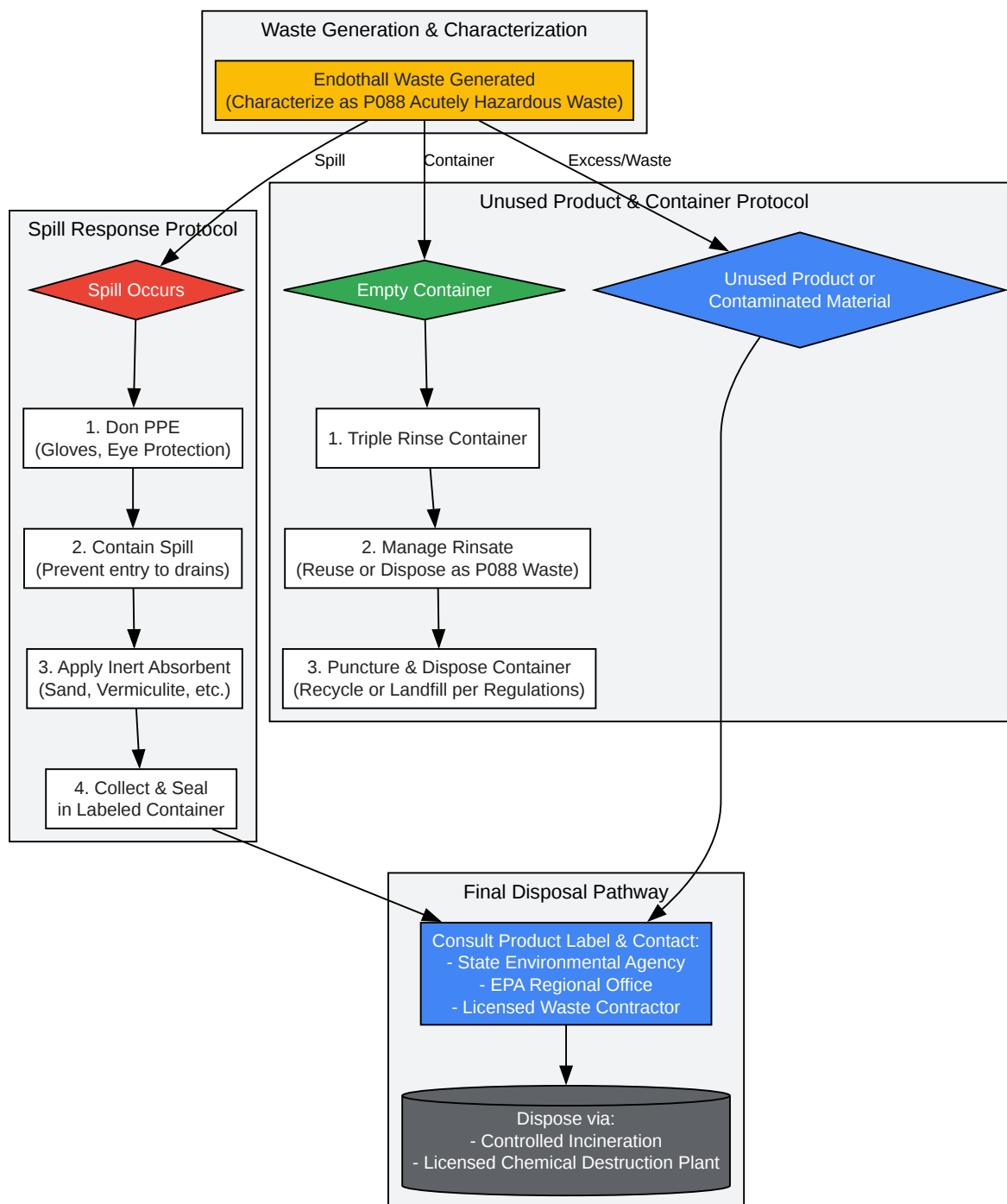
The following table summarizes key regulatory and environmental data for **Endothall**.

Parameter	Value	Source
EPA Hazardous Waste Code	P088	[5] [6]
EPA Drinking Water MCL	0.1 ppm	
NY State Drinking Water MCL	0.05 ppm	
Aquatic Half-Life	5 to 10 days	[11]

MCL: Maximum Contaminant Level; ppm: parts per million

Visualized Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Endothall** waste in a laboratory setting.



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Caption: Logical workflow for the safe handling and disposal of **Endothall** waste.

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